Application Notes: Utilizing EZH2 Inhibitors in Combination Cancer Therapy

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Compound of Interest

Compound Name: *Ezh2-IN-2*

Cat. No.: *B2468085*

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Introduction

Enhancer of zeste homolog 2 (EZH2) is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2).[1][2] Its primary function is to catalyze the trimethylation of histone H3 on lysine 27 (H3K27me3), an epigenetic modification that leads to chromatin compaction and transcriptional repression of target genes.[1][2][3] In numerous cancers, including lymphomas, sarcomas, and various solid tumors, EZH2 is overexpressed or harbors gain-of-function mutations.[1][3][4] This aberrant activity leads to the silencing of tumor suppressor genes, promoting cancer cell proliferation, inhibiting apoptosis, and enhancing metastatic potential.[3]

EZH2 inhibitors, such as Tazemetostat and GSK126, are S-adenosyl-L-methionine (SAM)-competitive small molecules that block the methyltransferase activity of EZH2.[2][5] While EZH2 inhibitors have shown promise and received FDA approval for specific malignancies like follicular lymphoma and epithelioid sarcoma, their efficacy as a monotherapy in solid tumors has been limited.[3][4] This has spurred extensive research into combination strategies to enhance their anti-tumor effects, overcome resistance, and broaden their therapeutic application.[4][6][7]

Rationale for Combination Therapy

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Combining EZH2 inhibitors with other anticancer agents is based on several synergistic principles:

- Overcoming Resistance: Cancer cells can develop resistance to EZH2 inhibition, often through mutations that decouple cell cycle control from EZH2's differentiation-inducing effects.[6][8] Combining EZH2 inhibitors with drugs that target cell cycle progression can circumvent this resistance.[6]

- Sensitization to Other Therapies: EZH2 inhibition can remodel the chromatin landscape, potentially re-sensitizing cancer cells to conventional chemotherapies or targeted agents.[7]

- Immune Microenvironment Modulation: EZH2 plays a crucial role in regulating the tumor immune microenvironment.[1][3] Its inhibition can increase the expression of immune checkpoint molecules and enhance antigen presentation, thereby priming the tumor for a more robust response to immunotherapies like checkpoint inhibitors and CAR-T cell therapy.[3][9][10]

- Targeting Complementary Pathways: Simultaneously targeting EZH2 and another critical oncogenic pathway, such as the BCL-2 survival pathway or the EGFR signaling pathway, can induce synergistic apoptosis and cell death.[5][11]

Below we provide data and protocols for combining EZH2 inhibitors with various classes of cancer drugs.

Data Presentation: Preclinical Synergy of EZH2 Inhibitor Combinations

The following tables summarize key quantitative data from preclinical studies investigating the combination of EZH2 inhibitors with other cancer drugs.

Table 1: EZH2 Inhibitors in Combination with Targeted Therapies

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Cancer Type	EZH2 Inhibitor	Combination Drug	Model System	Key Quantitative Finding	Reference
Diffuse Large B-Cell Lymphoma (DLBCL)	Tazemetostat	Venetoclax (Bcl-2 Inhibitor)	DLBCL Cell Lines & PDX Models	Combination significantly attenuated tumor growth compared to either drug alone ($P < .001$).	[11]
Gastric Cancer	GSK126	Gefitinib (EGFR Inhibitor)	MGC803 Xenograft Model	Combination of GSK126 and Gefitinib showed a synergistic anti-cancer effect.	[5]
Solid Tumors	Unspecified EZH2i	YM155 (BIRC5/Survivin Inhibitor)	Neuroblastoma & other solid tumor cell lines	Remarkable synergistic effect observed with the combination, independent of H3K27 methylation activity.	[12]
Mantle Cell Lymphoma (MCL)	OR-S1 (EZH1/2 Dual Inhibitor)	Ibrutinib	Ibrutinib-resistant MCL PDX model	OR-S1 significantly inhibited tumor growth where ibrutinib did not.	[13]

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Table 2: EZH2 Inhibitors in Combination with Immunotherapies

Cancer Type	EZH2 Inhibitor	Combination Drug/Therapy	Model System	Key Quantitative Finding	Reference
B-cell non-Hodgkin Lymphoma	Tazemetostat	CAR-T Cells	Mouse Model	100% of mice treated with the combination survived >40 days, vs. a median survival of 11 days with CAR-T alone.	[9][10]
B-cell non-Hodgkin Lymphoma	Valemetostat	Bispecific Antibodies	Mouse Model	Combination treatment significantly boosted survival over bispecific antibody treatment alone.	[10]
Bladder, Prostate, Melanoma	Unspecified EZH2i	Ipilimumab (anti-CTLA-4)	Mouse Model	Combination therapy improved T cell responses, tumor rejection, and extended survival.	[14]

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Table 3: EZH2 Inhibitors in Combination with Chemotherapy & Other Epigenetics Drugs

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Cancer Type	EZH2 Inhibitor	Combination Drug	Model System	Key Quantitative Finding	Reference
Lung, Ovarian, Breast Cancer	Unspecified EZH2i	Cisplatin	In vitro & In vivo models	EZH2 knockdown or inhibition increased cancer cells' sensitivity to cisplatin, leading to greater tumor growth reduction.	[7]
Acute Myeloid Leukemia (AML)	EPZ005687	Doxorubicin (Anthracycline)	AML Cell Lines	Strong synergy observed between EZH2 inhibitors and anthracyclines in specific AML subtypes.	[15]
Breast Cancer	DZNep	TSA (HDAC Inhibitor)	SK-BR-3 Cells	Synergistic effect on histone modifications leading to robust re-expression of the GAGE2 gene.	[16]
B-cell Lymphomas	Unspecified EZH2i	HDAC Inhibitors	Cell Lines & Organoids	Priming with EZH2 and	[17]

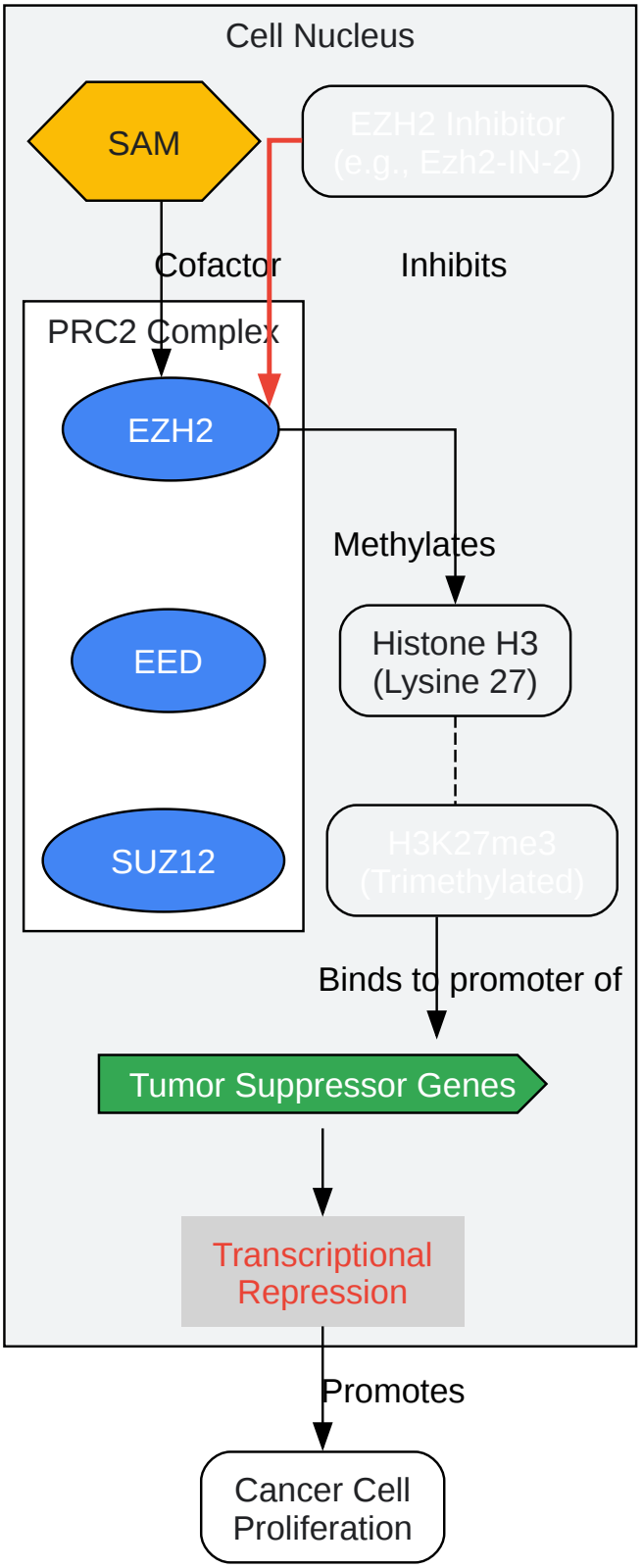
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HDAC inhibitors allowed for better cell kill when combined with bispecific antibodies.

Visualizations

Signaling Pathway and Mechanism of Action

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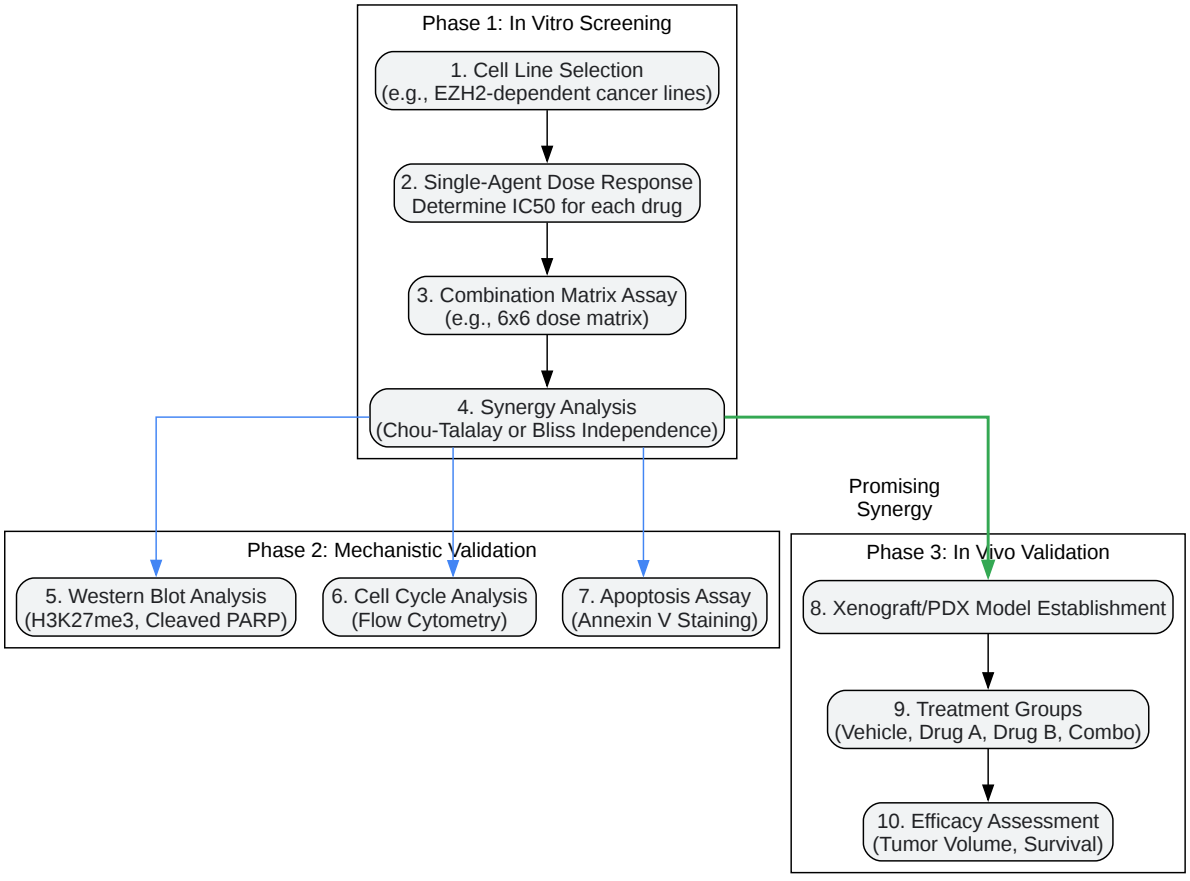


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Caption: Mechanism of EZH2-mediated gene silencing and its inhibition.

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Experimental Workflow for Combination Drug Screening

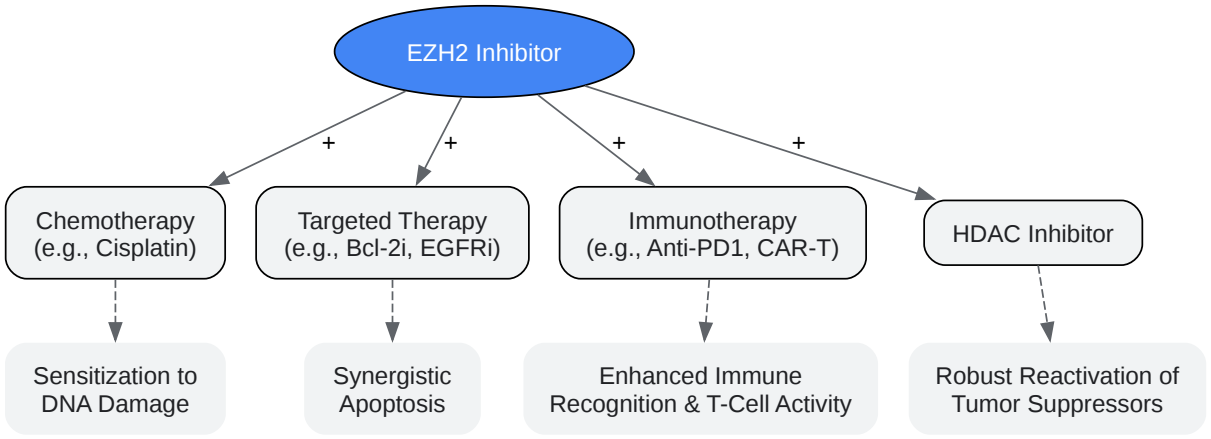


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Caption: Workflow for evaluating EZH2 inhibitor drug combinations.

Rationale for EZH2i Combination Strategies



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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. EZH2 - Wikipedia [en.wikipedia.org]
- 3. The heightened importance of EZH2 in cancer immunotherapy - ecancer [ecancer.org]
- 4. Combining EZH2 inhibitors with other therapies for solid tumors: more choices for better effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Inhibition of EZH2 and EGFR produces a synergistic effect on cell apoptosis by increasing autophagy in gastric cancer cells - PMC [pmc.ncbi.nlm.nih.gov]

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- 6. aacrjournals.org [aacrjournals.org]
- 7. EZH2 Inhibition and Cisplatin as a Combination Anticancer Therapy: An Overview of Preclinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. biorxiv.org [biorxiv.org]
- 9. EZH2 Inhibitors Enhance Lymphoma Immunotherapy in Preclinical Models [trial.medpath.com]
- 10. news-medical.net [news-medical.net]
- 11. ashpublications.org [ashpublications.org]
- 12. Remarkable Synergy When Combining EZH2 Inhibitors with YM155 Is H3K27me3-Independent - PMC [pmc.ncbi.nlm.nih.gov]
- 13. targetedonc.com [targetedonc.com]
- 14. Researchers find combination can enhance ipilimumab immunotherapy | MD Anderson Cancer Center [mdanderson.org]
- 15. High-throughput Approaches to Uncover Synergistic Drug Combinations in Leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Combinatorial pharmacological approaches target EZH2-mediated gene repression in breast cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 17. youtube.com [youtube.com]

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